

Application Notes and Protocols: 2-Isobutyl-4,5-dimethylthiazole in Perfumery

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Compound of Interest

Compound Name: 2-Isobutyl-4,5-dimethylthiazole

Cat. No.: B1594290

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Introduction and Molecular Profile

2-Isobutyl-4,5-dimethylthiazole (CAS No. 53498-32-1) is a sulfur-containing heterocyclic organic compound that has carved a niche as a high-impact aroma chemical in the flavor and fragrance industry.^{[1][2]} Its unique and potent olfactory profile makes it a valuable tool for perfumers seeking to impart specific, powerful, and diffusive notes into their creations. Thiazole derivatives, in general, are recognized for their diverse aromatic characteristics and are found in both natural products and synthetic compositions.^{[3][4]}

This document serves as a comprehensive guide for researchers, perfumers, and formulation scientists on the effective application of **2-Isobutyl-4,5-dimethylthiazole**. It outlines its olfactory properties, blending synergies, and detailed protocols for its evaluation and incorporation into fragrance formulations.

Molecular and Physical Properties:

| Property | Value | Source |
|-------------------|--|---|
| Chemical Name | 4,5-dimethyl-2-(2-methylpropyl)-1,3-thiazole | [5] |
| CAS Number | 53498-32-1 | [5] [6] |
| Molecular Formula | C ₉ H ₁₅ NS | [5] [7] |
| Molecular Weight | 169.29 g/mol | [5] [7] |
| Appearance | Colorless to pale yellow liquid | [6] |
| Density | 0.967 g/mL @ 20°C | [5] [6] |
| Refractive Index | 1.490 - 1.498 @ 20°C | [6] |
| Flash Point | 23.89 °C (75.00 °F) | [6] |

Olfactory Profile and Characteristics

2-Isobutyl-4,5-dimethylthiazole is renowned for its powerful and complex scent profile. It is not typically used as a standalone note but as a potent modifier that can introduce unique and memorable facets to a fragrance composition.

- Primary Notes: The dominant characteristics are intensely green, earthy, and nutty.[\[2\]](#)[\[6\]](#) It can evoke the aroma of the fleshy interior of green vegetables or the skin of a nut.[\[6\]](#)
- Subtle Nuances: Depending on the concentration and the surrounding notes, it can reveal undertones of licorice, rose, and fennel.[\[6\]](#) Some perfumers also describe a tropical fruit facet.[\[8\]](#)
- Classification: Due to its unique profile, it can be categorized within several odor families, including Green, Gourmand, and Earthy.

Its high impact and diffusive nature mean that it must be used with precision, often at very low concentrations (see Section 5). The material is sometimes referred to as "Geranium Thiazole," hinting at its utility in constructing floral and vegetative accords.[\[1\]](#)[\[6\]](#)

Applications in Fragrance Composition

The versatility of **2-Isobutyl-4,5-dimethylthiazole** allows for its use across a wide spectrum of fragrance applications, from fine perfumery to functional products like soaps and detergents.[\[9\]](#) Thiazoles, in general, are valued for adding richness and complexity to fragrance compositions.[\[10\]](#)

Key Roles in Perfumery:

- Enhancing Green and Floral Notes: It is exceptionally effective in building realistic green floral scents, particularly geranium, where it can amplify the leafy, slightly minty aspects of the flower.
- Creating Gourmand and Nutty Accords: In gourmand fragrances, it can be used to create authentic nutty effects, such as pistachio or hazelnut.[\[11\]](#) When combined with pyrazines or cocoa extracts, it can produce realistic praline or chocolate notes.[\[11\]](#)
- Adding Tropical Fruit Effects: In trace amounts, it can lend a unique, slightly sulfurous ripeness to tropical fruit accords like passionfruit or guava.
- Boosting Diffusivity and Sillage: Due to its high odor impact, a small addition can significantly lift the top and middle phases of a fragrance, increasing its projection and leaving a memorable trail.

Blending Synergies:

- With Pyrazines: Creates powerful roasted, nutty, and savory gourmand effects.
- With Ionones and Damascones: Enhances the fruity and floral facets of rose and violet accords.
- With Galbanum or Stemone: Builds intensely natural and sharp green, "snapped stem" notes.
- With Vanillin and Ethyl Maltol: Balances sweetness in gourmand compositions with a savory, nutty counterpoint.

Protocols for Evaluation and Application

The following protocols are designed to provide a systematic approach to working with this potent material. Adherence to these steps will ensure consistent results and prevent overpowering a fragrance blend.

Protocol 1: Olfactory Evaluation of Raw Material

Objective: To accurately assess the olfactory profile of **2-Isobutyl-4,5-dimethylthiazole** at various dilutions and time intervals.

Causality: High-impact materials like this thiazole derivative exhibit different facets at varying concentrations. Evaluating at 10%, 1%, and 0.1% dilutions in an odorless solvent (like Dipropylene Glycol - DPG or Ethanol) is critical to fully understand its character, from the harsh top notes of the pure material to the subtler nuances that emerge upon dilution.

Materials:

- **2-Isobutyl-4,5-dimethylthiazole**
- Dipropylene Glycol (DPG) or perfumer's alcohol
- Glass beakers and stirring rods
- Digital scale (4-decimal place)
- Volumetric flasks (10 mL)
- Perfumer's smelling strips
- Strip holder

Procedure:

- **Prepare Dilutions:** Accurately prepare 10%, 1%, and 0.1% (w/w) dilutions of the material in DPG. For example, for a 10% dilution, weigh 1.0000g of the thiazole and add 9.0000g of DPG.
- **Initial Dip:** Dip three separate smelling strips, one into each dilution. Label them clearly.

- Time-Course Evaluation:
 - T=0 min (Wet): Immediately smell each strip. Note the initial "top notes." The 10% solution may appear harsh and overly chemical. The 1% and 0.1% solutions will reveal the more characteristic green and nutty notes.
 - T=5 min (Dry-Down): Re-evaluate. Observe the evolution of the scent as the most volatile components evaporate.
 - T=30 min (Heart): The core character of the material should be evident. This is the most important evaluation point for understanding its role in the "heart" of a perfume.
 - T=2 hr, 6 hr, 24 hr (Base): Continue to evaluate the strips to assess the material's longevity and how its character changes over time. Thiazoles can have surprising tenacity. [\[11\]](#)
- Record Observations: Use descriptive terms to document the scent profile at each stage for all dilutions.

Protocol 2: Incorporation into a Fragrance Concentrate

Objective: To methodically incorporate **2-Isobutyl-4,5-dimethylthiazole** into a test fragrance formula to evaluate its effect.

Causality: Direct addition of the neat material to a complex formula can lead to "olfactory shock," overpowering the blend. Working with a pre-made 1% or 0.1% dilution allows for precise, drop-wise additions, providing granular control over the final accord. A simple floral or gourmand base is used as a control to clearly perceive the thiazole's contribution.

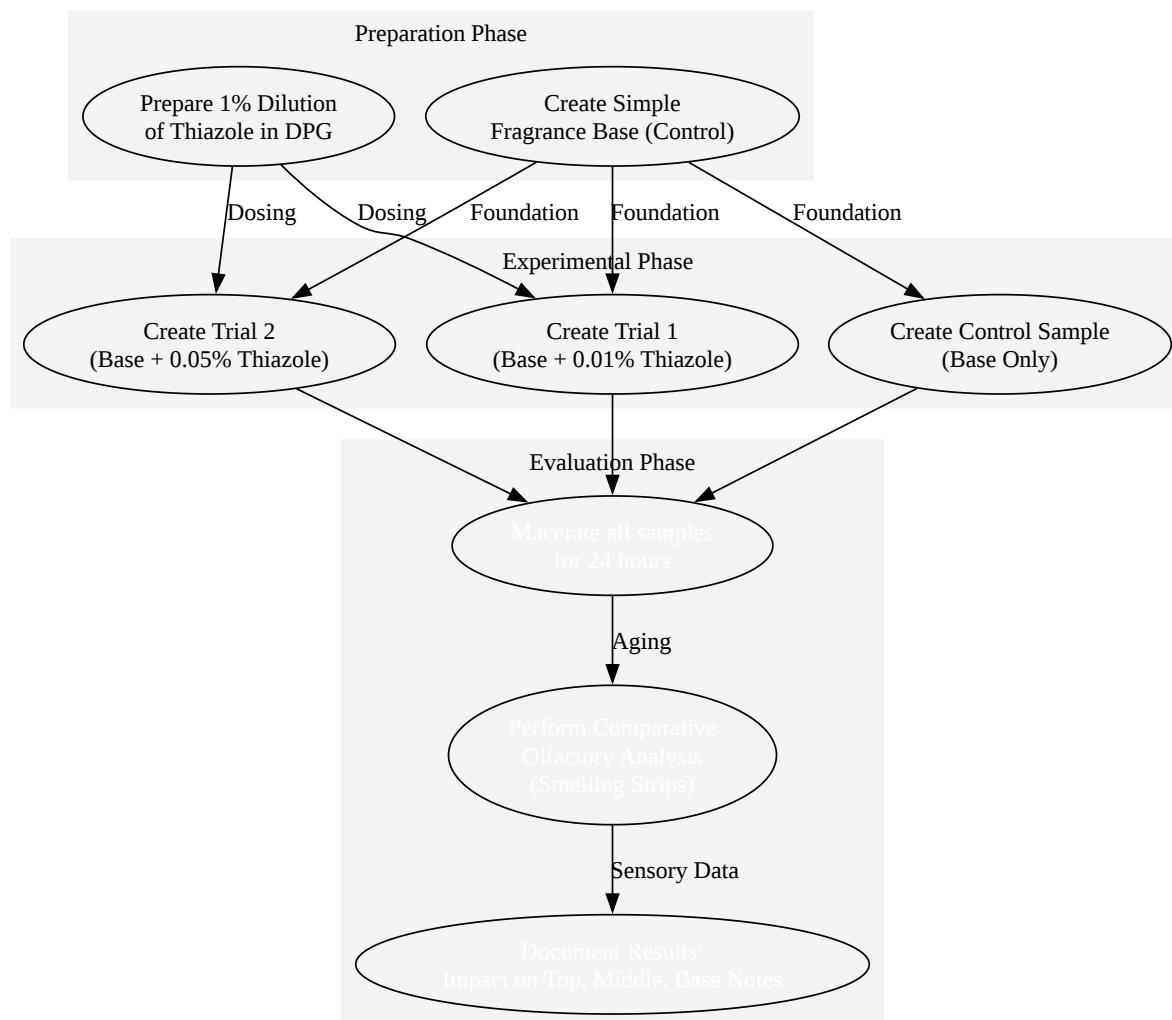
Materials:

- A simple, pre-compounded fragrance base (e.g., a basic rose accord or a simple vanilla/coumarin base).
- 1% dilution of **2-Isobutyl-4,5-dimethylthiazole** in DPG.
- Digital scale.

- Glass vials (5 mL).
- Pipettes.

Procedure:

- Establish Control: Weigh 2.0g of the fragrance base into a vial. This is your control sample.
- Trial 1 (0.01% Addition): Weigh 2.0g of the fragrance base into a new vial. Add 0.002g (2mg) of the 1% dilution. This introduces the thiazole at approximately 0.01% of the concentrate. Cap, shake well, and let it macerate for at least 24 hours.
- Trial 2 (0.05% Addition): Repeat step 2, but add 0.010g (10mg) of the 1% dilution. This introduces the thiazole at approximately 0.05% of the concentrate.[\[6\]](#)
- Comparative Evaluation: After maceration, dip smelling strips into the control, Trial 1, and Trial 2. Compare them side-by-side over a 24-hour period. Note how the thiazole modifies the original base at different levels.

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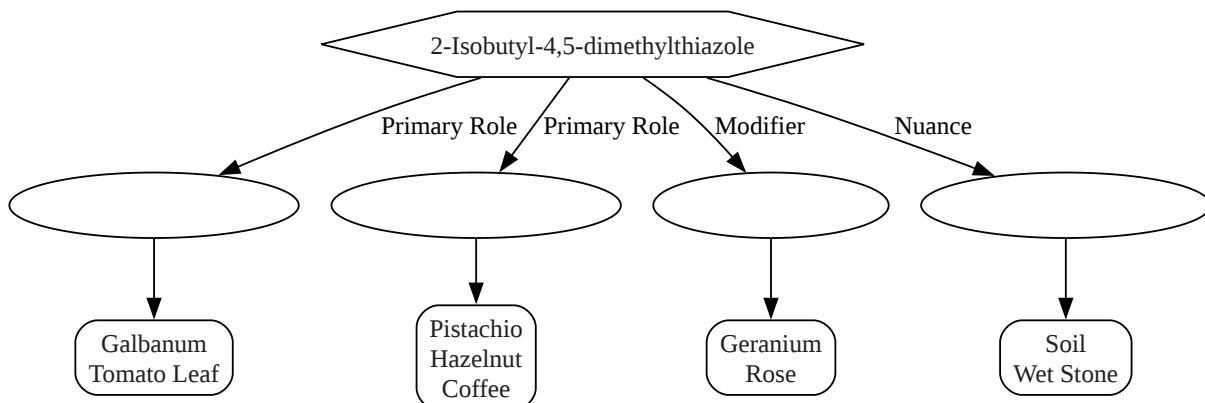
Stability, Safety, and Regulatory Considerations

Stability:

- Chemical Stability: Thiazoles are generally stable heterocyclic compounds.[12] However, like many fragrance materials, they should be stored in cool, dark conditions in tightly sealed containers to prevent oxidation. The product is noted to be chemically stable if stored and applied as directed.[13]
- Formulation Stability: When incorporating into product bases (e.g., lotions, soaps, shampoos), it is crucial to conduct accelerated stability testing. Potential issues to monitor include discoloration (especially in high pH systems like soap) and degradation of the fragrance profile over time. The increased aromaticity of thiazoles compared to oxazoles suggests greater stability.[12]

Safety:

- General: Fragrance materials are used in a wide variety of consumer products, and their safety is paramount.[14] All fragrance ingredients should be handled in accordance with good laboratory practices, including the use of appropriate personal protective equipment (PPE).
- Regulatory: The use of fragrance ingredients in cosmetic products is self-regulated by the International Fragrance Association (IFRA) Code of Practice.[15] Perfumers must ensure that the final concentration of any restricted material does not exceed the limits set by the current IFRA standards for the specific product category (e.g., skin cream, fine fragrance, soap). It is the responsibility of the formulator to consult the latest IFRA guidelines for **2-Isobutyl-4,5-dimethylthiazole**.



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